

ISC-4 physicochemical properties datasheet

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Compound of Interest		
Compound Name:	ISC-4	
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ISC-4: A Technical Datasheet

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties, mechanism of action, and relevant experimental protocols for **ISC-4**, a potent Akt inhibitor.

Core Physicochemical Properties

ISC-4, also known as phenylbutyl isoselenocyanate, is a synthetic organoselenium compound that has demonstrated significant anti-cancer properties. Its fundamental physicochemical characteristics are summarized below.



Property	Value	Source
IUPAC Name	(4- isoselenocyanatobutyl)benzen e	Internal Analysis
Synonyms	Phenylbutyl isoselenocyanate	Internal Analysis
CAS Number	1072807-15-8	[1]
Chemical Formula	C11H13NSe	[1]
Molecular Weight	238.19 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months) at -20 °C	[1]

Mechanism of Action

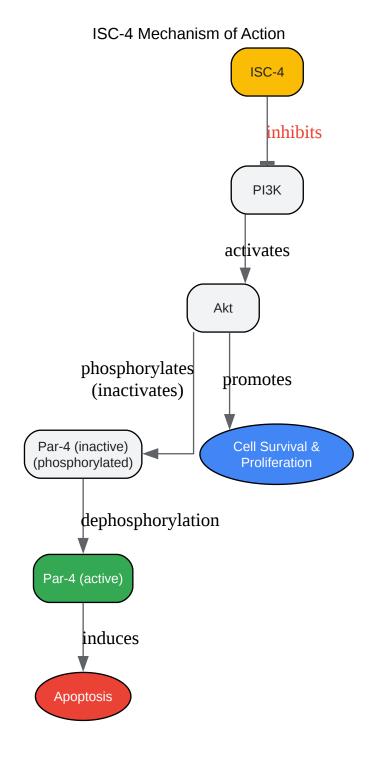
ISC-4 exerts its anti-neoplastic effects primarily through the inhibition of the PI3K/Akt signaling pathway, a critical cascade for cell survival and proliferation that is often dysregulated in cancer.[2][3] Inhibition of Akt by **ISC-4** leads to a downstream activation of the pro-apoptotic protein, Prostate Apoptosis Response Protein-4 (Par-4).[4]

The dual action of **ISC-4**—inhibiting a key survival pathway and activating a pro-apoptotic factor—results in the induction of apoptosis in cancer cells, while showing minimal toxicity to normal cells.[1][4] This selective cytotoxicity makes **ISC-4** a promising candidate for further investigation in oncology.

Signaling Pathway

The following diagram illustrates the mechanism of action of **ISC-4** in the context of the Akt/Par-4 signaling pathway.





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Caption: ISC-4 inhibits the PI3K/Akt pathway, leading to Par-4 activation and apoptosis.

Experimental Protocols

This section details the methodologies for key experiments involving ISC-4.



Cell Viability/Proliferation Assay

This protocol is used to determine the effect of **ISC-4** on the viability and proliferation of cancer cell lines.

Materials:

- ISC-4 compound
- Cancer cell lines (e.g., HT29, U937)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates
- MTT or WST-1 reagent
- Microplate reader

Procedure:

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **ISC-4** in complete cell culture medium.
- Remove the old medium from the wells and add 100 μL of the ISC-4 dilutions to the respective wells. Include a vehicle control (e.g., DMSO).
- Incubate the plate for 24-72 hours at 37°C in a humidified incubator with 5% CO₂.
- Add MTT or WST-1 reagent to each well according to the manufacturer's instructions and incubate for the recommended time.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the cell viability as a percentage of the vehicle control.



Western Blotting

This protocol is used to analyze the effect of **ISC-4** on the expression and phosphorylation of proteins in the Akt signaling pathway.

Materials:

- ISC-4 compound
- Cancer cell lines
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-Akt, anti-Akt, anti-Par-4, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Treat cells with various concentrations of ISC-4 for a specified time.
- Lyse the cells in lysis buffer and quantify the protein concentration.
- Denature the protein lysates and separate them by SDS-PAGE.

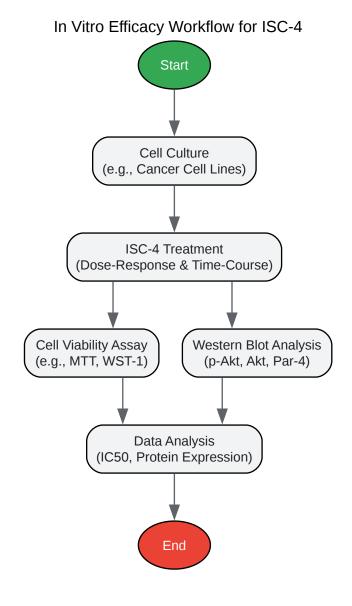


- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane and add the chemiluminescent substrate.
- Visualize the protein bands using an imaging system.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for evaluating the in vitro efficacy of **ISC-4**.





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Caption: A standard workflow for assessing the in vitro effects of ISC-4 on cancer cells.

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